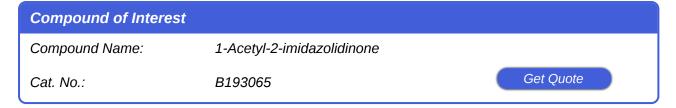


# 1-Acetyl-2-imidazolidinone in the formulation of agrochemicals and polymers

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# Application Notes and Protocols for 1-Acetyl-2-imidazolidinone

For Researchers, Scientists, and Drug Development Professionals

These application notes provide an overview and detailed protocols for the use of **1-Acetyl-2-imidazolidinone** (CAS: 5391-39-9) in the formulation of agrochemicals and polymers. This versatile compound serves as a powerful solvent, stabilizer, and property-enhancing additive.

# Application Note 1: Use in Agrochemical Formulations

**1-Acetyl-2-imidazolidinone** is a highly effective polar, aprotic solvent and stabilizing agent used in the formulation of pesticides, including herbicides and fungicides.[1] Its primary functions are to enhance the solubility of active ingredients (Als) that have poor solubility in water or common organic solvents and to improve the chemical stability of Als prone to degradation.[1] Its high polarity and excellent solvent properties make it a suitable component for creating stable Soluble Concentrate (SC) or Emulsifiable Concentrate (EC) formulations.[2]

### **Key Advantages:**

 Enhanced Solubility: Effectively dissolves a wide range of polar and sparingly soluble active ingredients.[1][2]



- Improved Stability: The amide structure can help protect sensitive Als from hydrolysis and other degradation pathways, extending the shelf-life of the formulation.
- High Purity: Can be synthesized to a high degree of purity (≥96-98%), minimizing potential interference from impurities.[3]

### **Quantitative Data: Physicochemical Properties**

The following table summarizes the key physicochemical properties of **1-Acetyl-2-imidazolidinone**.

Property	Value	Reference(s)
CAS Number	5391-39-9	[2]
Molecular Formula	C5H8N2O2	[4]
Molecular Weight	128.13 g/mol	[4]
Appearance	White to off-white crystalline powder	[2]
Melting Point	182 - 192 °C	[3]
Purity	≥98% (GC)	[1]
Solubility	Soluble in water and methanol; Sparingly soluble in Chloroform and DMSO.	[2][5]
pKa (Predicted)	12.11 ± 0.20	[2][5]

# Experimental Protocols: Agrochemicals Protocol 1: Synthesis of 1-Acetyl-2-imidazolidinone

This protocol describes a common method for synthesizing **1-Acetyl-2-imidazolidinone** from 2-Imidazolidinone (also known as Ethyleneurea) and acetic anhydride.[4]

Materials:

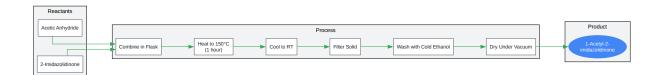


- 2-Imidazolidinone (CAS: 120-93-4)
- Acetic Anhydride (CAS: 108-24-7)
- Cold Ethanol
- 100 mL Round-bottom flask
- Magnetic stirrer and stir bar
- Oil bath
- Filtration apparatus (e.g., Büchner funnel)

#### Procedure:

- Add 5.18 g (60.2 mmol) of 2-Imidazolidinone and 50 mL of acetic anhydride to a 100 mL round-bottom flask equipped with a magnetic stir bar.[4]
- Place the flask in an oil bath and heat the mixture to 150 °C while stirring.[4]
- Maintain the reaction at 150 °C for 1 hour.[4]
- After 1 hour, remove the flask from the oil bath and allow the mixture to cool to room temperature. A solid precipitate will form.
- Collect the precipitated solid by vacuum filtration.
- Wash the solid with a small amount of cold ethanol to remove residual acetic anhydride and other impurities.[4]
- Dry the resulting white to off-white crystalline powder under vacuum. The expected yield is approximately 4.94 g (64.1%).[4]





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Caption: Workflow for the synthesis of 1-Acetyl-2-imidazolidinone.

# Protocol 2: Representative Protocol for a Soluble Concentrate (SC) Formulation

This protocol provides a general methodology for using **1-Acetyl-2-imidazolidinone** as a primary solvent to create a stable soluble concentrate of a hypothetical pesticide active ingredient (Pesticide X).

#### Materials:

- Pesticide X (Active Ingredient)
- 1-Acetyl-2-imidazolidinone
- Co-solvent (e.g., N-Methyl-2-pyrrolidone, optional)
- Non-ionic surfactant (e.g., Alkyl polyglucoside)
- Antifreeze agent (e.g., Propylene glycol)
- Deionized water
- Beakers and magnetic stirrer

#### Procedure:

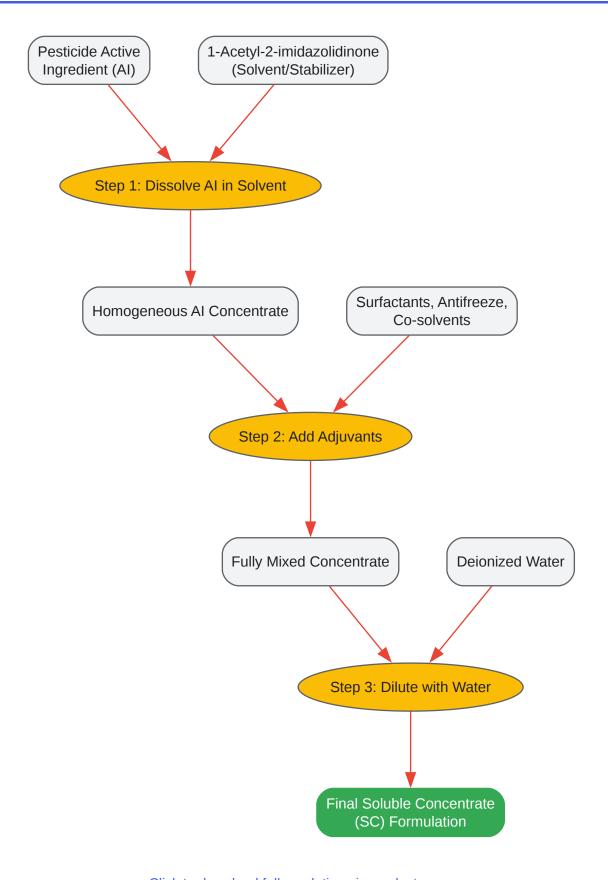
### Methodological & Application





- Dissolution of AI: In a beaker, add **1-Acetyl-2-imidazolidinone**. While stirring, slowly add the powdered Pesticide X until it is completely dissolved. Gentle heating may be applied if necessary. This forms the concentrated AI solution.
- Addition of Adjuvants: To the AI concentrate, add the required amounts of co-solvent (if used), surfactant, and antifreeze agent. Stir until the mixture is homogeneous.
- Dilution: Slowly add deionized water to the mixture under continuous stirring until the final desired volume and concentration are reached.
- Quality Control: The final formulation should be a clear, stable solution. Check for any precipitation or phase separation after letting it stand for a defined period (e.g., 24 hours) at room temperature and under stressed conditions (e.g., 0°C and 50°C).





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**Caption:** General workflow for preparing a soluble concentrate agrochemical formulation.



### **Application Note 2: Use in Polymer Formulations**

**1-Acetyl-2-imidazolidinone** is noted for its potential to be incorporated into polymer matrices to modify and enhance material properties.[1] Its rigid, polar five-membered ring structure and acetyl group can influence polymer chain interactions. While specific, large-scale industrial applications are not widely documented in public literature, its chemical nature suggests potential roles as:

- A Specialty Plasticizer or Processing Aid: By inserting itself between polymer chains, it can disrupt chain-to-chain interactions (crystallinity), potentially increasing flexibility and lowering the glass transition temperature (Tg).
- A Monomer or Crosslinking Agent: Although less common, the imidazolidinone ring could potentially be opened under specific catalytic conditions to be incorporated into a polymer backbone. Its precursor, 2-Imidazolidinone, is known to be used as a crosslinking agent.[6]
- An Additive for Thermal Stability: The stable ring structure may help improve the thermal stability of certain polymer systems.[1]

# Quantitative Data: Potential Impact on Polymer Properties

No specific quantitative data for polymers formulated with **1-Acetyl-2-imidazolidinone** was found in the searched literature. The table below is representative of the key mechanical and thermal properties that should be measured when evaluating its effect as a polymer additive.



Property	Method of Analysis	Expected Effect of Additive (Hypothetical)
Glass Transition (Tg)	DSC, DMA	Decrease (if acting as plasticizer)
Tensile Strength	Universal Testing Machine	May decrease (plasticizer) or increase (crosslinker)
Young's Modulus	Universal Testing Machine	Decrease (plasticizer) or increase (crosslinker)
Elongation at Break	Universal Testing Machine	Increase (plasticizer)
Thermal Degradation Temp.	TGA	Potential Increase

# Experimental Protocols: Polymers Protocol 3: Representative Protocol for Incorporating as a Polymer Additive via Solution Casting

This protocol provides a general method for evaluating the effect of **1-Acetyl-2-imidazolidinone** as an additive in a polymer film, using Polymethyl Methacrylate (PMMA) as an example.

#### Materials:

- · Polymethyl Methacrylate (PMMA) powder
- 1-Acetyl-2-imidazolidinone
- Dichloromethane (DCM) or other suitable solvent for PMMA
- · Glass Petri dish or other flat casting surface
- · Magnetic stirrer and beakers

### Procedure:



- Prepare Polymer Solution: Create a 10% (w/v) solution of PMMA in DCM by dissolving the PMMA powder in the solvent with stirring. Ensure it is fully dissolved.
- Prepare Additive Solution: In a separate beaker, dissolve a pre-determined amount of 1 Acetyl-2-imidazolidinone in a small volume of DCM. For example, to create a film with 5% additive content, use a mass of additive that is 5% of the PMMA mass.
- Blending: Add the additive solution to the polymer solution and stir until completely homogeneous.
- Casting: Pour the mixed solution into a level glass petri dish in a fume hood.
- Evaporation: Cover the dish loosely to allow for slow, controlled evaporation of the solvent. This prevents the formation of bubbles or defects in the film.
- Drying: Once the film appears dry, transfer it to a vacuum oven at a temperature below the solvent's boiling point (e.g., 40-50 °C) for 24 hours to remove any residual solvent.
- Analysis: The resulting polymer film can be carefully peeled from the glass surface and cut
  into appropriate shapes for mechanical (tensile testing) and thermal (DSC, TGA) analysis. A
  control film without the additive should be prepared under identical conditions for
  comparison.

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